

# Application Note: Sourcing and Analysis of Diisononyl Phhtalate (DINP) Isomer Standards

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Diisononyl phthalate** (DINP) is a high-production-volume plasticizer used to impart flexibility to a wide range of polymer products. Unlike simpler phthalates, commercial DINP is not a single chemical entity but a complex mixture of C9 branched-chain isomers.[1][2][3] This isomeric complexity presents significant challenges for researchers and analytical scientists requiring well-characterized standards for toxicological studies, exposure assessments, and quality control. This application note provides a comprehensive guide to sourcing available DINP analytical standards and outlines detailed protocols for their analytical characterization.

# Sourcing Analytical Standards for Diisononyl Phthalate (DINP)

A critical point for researchers is that individual, purified isomers of **diisononyl phthalate** are generally not commercially available as certified reference materials (CRMs). Instead, analytical standards for DINP are supplied as well-characterized mixtures of these isomers.

Two primary CAS numbers are associated with commercial DINP mixtures, reflecting different manufacturing processes and resulting in varied isomeric compositions:[4]

 CAS RN® 28553-12-0: A common designation for a mixture of branched-chain diisononyl phthalate isomers.



• CAS RN® 68515-48-0: Another designation for a complex mixture of di(C8-C10) branched alkyl phthalates, rich in C9 isomers.

Several reputable suppliers offer DINP analytical standards, typically as solutions in a specified solvent or as neat materials. It is essential to obtain a Certificate of Analysis (CoA) for any procured standard, which should provide information on the purity of the mixture and the solvent matrix.

Table 1: Key Characteristics of Commercially Available DINP Analytical Standards

Characteristic	Description	
Product Description	Typically described as "Diisononyl Phthalate (mixture of branched chain isomers)" or similar.	
CAS Number	28553-12-0 or 68515-48-0.	
Format	Available as neat material (viscous liquid) or in solution (e.g., in hexane, acetone).	
Purity	High-purity mixtures (e.g., ≥99%) are available as certified reference materials (CRMs).[5]	
Isomer Composition	The exact ratio of isomers is generally not specified for individual isomers, but the overall composition is characteristic of the technical mixture.	

Table 2: Sourcing Options for DINP Analytical Standards

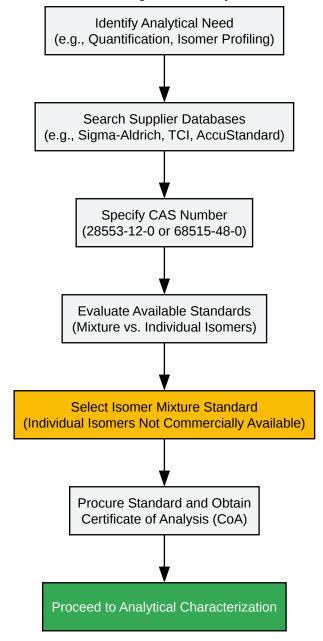


Supplier	Product Example	CAS Number	Notes
Sigma-Aldrich (Merck)	Diisononyl phthalate ester, technical grade	28553-12-0	Mixture of C9 isomers. [2][3]
CPAChem	Diisononyl phthalate (mixture of branched chain isomers) CRM	28553-12-0	Certified Reference Material with stated purity and uncertainty. [5]
FUJIFILM Wako Pure Chemical Corporation	Diisononyl Phthalate Standard	28553-12-0	Analytical standard for phthalates testing.
TCI America	Diisononyl Phthalate (mixture of branched chain isomers)	28553-12-0	Available in various quantities.[6]
AccuStandard	Phthalate Technical Mixtures	Varies	Offers a range of phthalate standards, including technical mixtures.[7]

## **Logical Workflow for Sourcing DINP Standards**



### Workflow for Sourcing DINP Analytical Standards





#### Analytical Workflow for DINP Isomer Mixtures Sample Preparation Prepare Calibration Standards Prepare Sample Extract (Isomer Mixture) Analytical Techniques **HPLC-MS Analysis GC-MS** Analysis (Isomer Profiling) (Bulk Characterization) (Total DINP Quantification) Data Interpretation Profile Isomer Distribution **Ouantify Total DINP** Obtain Spectral Fingerprint (based on partial separation) (using unresolved peak area)

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Caption: General analytical workflow for DINP.

## Conclusion

Sourcing analytical standards for **diisononyl phthalate** isomers requires an understanding that individual isomers are not readily available. Researchers must work with complex, commercially available isomer mixtures. The analytical approach to these mixtures is crucial, with GC-MS being the standard for total DINP quantification and HPLC-MS offering potential for partial isomer separation. NMR spectroscopy provides a valuable tool for the bulk characterization of these complex standards. By employing the appropriate sourcing strategies and analytical protocols outlined in this note, researchers can confidently and accurately work with DINP isomer standards in their studies.



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